

Application Notes and Protocols for PSI-7409 Tetrasodium in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B15567950*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

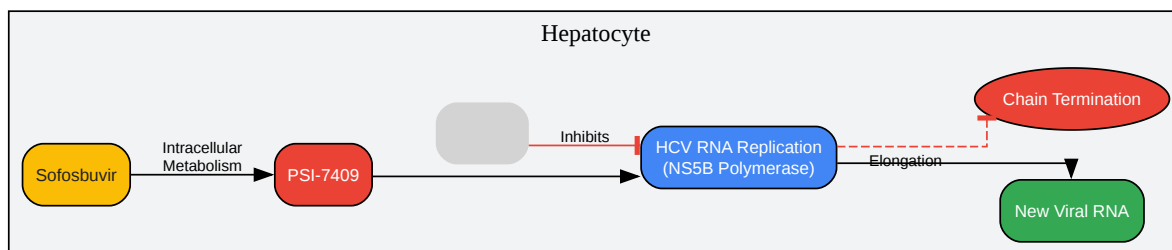
Introduction

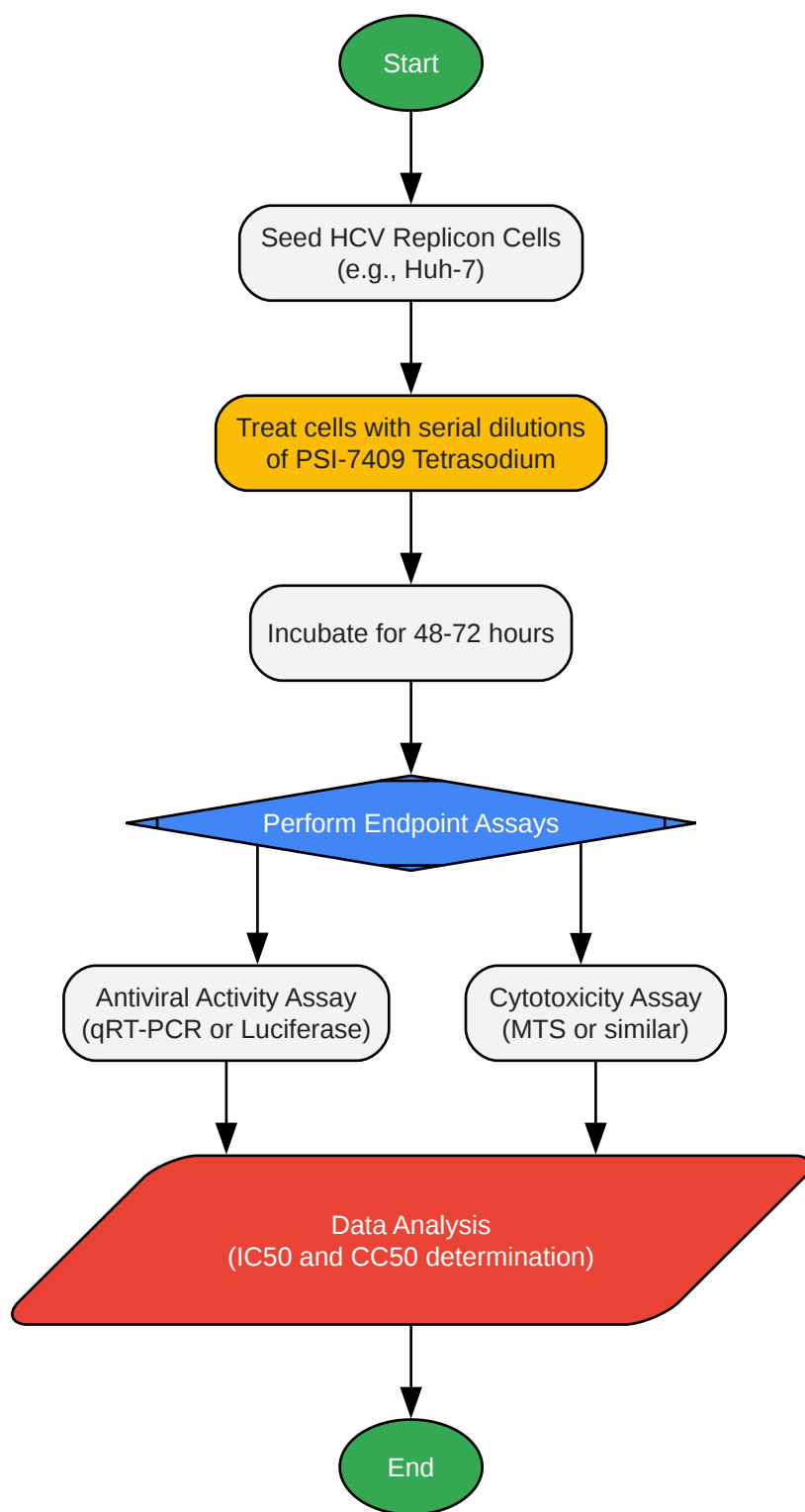
PSI-7409, the tetrasodium salt of the triphosphate form of Sofosbuvir (a prodrug), is a potent and direct-acting inhibitor of the Hepatitis C Virus (HCV) NS5B RNA-dependent RNA polymerase.[1][2] As the active metabolite of Sofosbuvir, PSI-7409 mimics the natural nucleotide substrates of the viral polymerase.[1] Its incorporation into the nascent viral RNA chain leads to premature termination of transcription, thereby halting viral replication.[1] These application notes provide detailed protocols for utilizing **PSI-7409 tetrasodium** in cell culture-based assays to evaluate its antiviral efficacy and cytotoxicity.

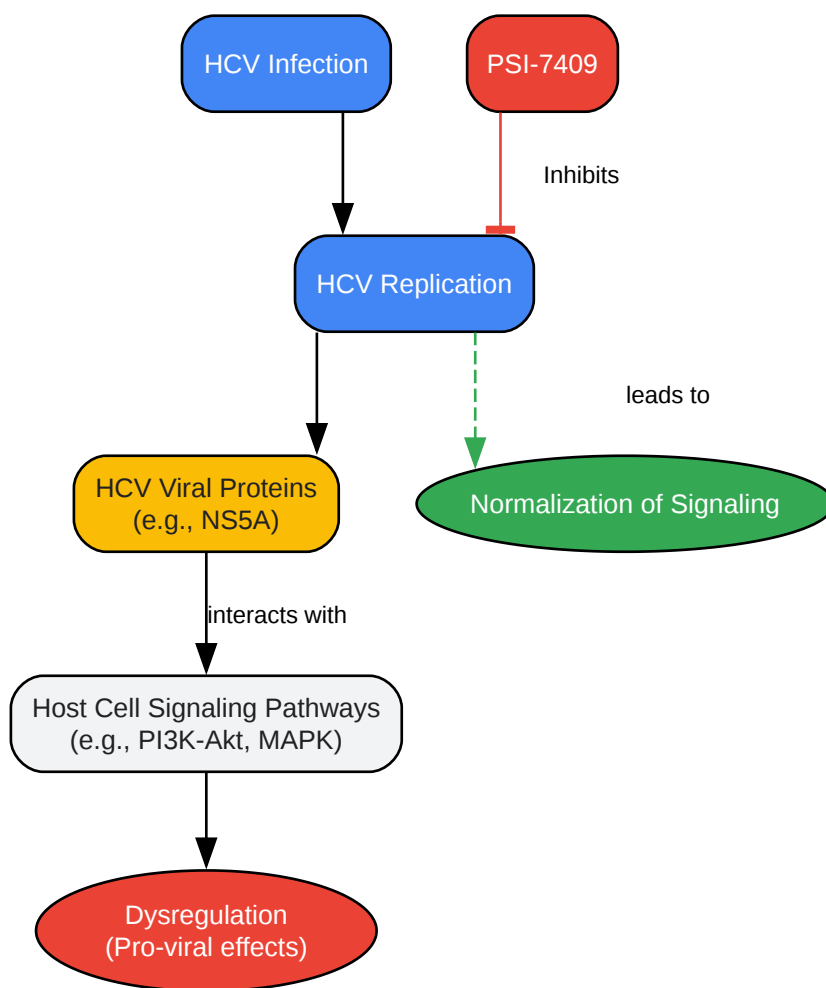
Mechanism of Action

PSI-7409 is a nucleotide analogue that targets the active site of the HCV NS5B polymerase.[1] Upon incorporation into the growing RNA strand, the chemical structure of PSI-7409 prevents the addition of subsequent nucleotides, thus acting as a chain terminator.[1] This targeted inhibition is highly specific to the viral polymerase, with significantly less activity against human DNA and RNA polymerases, contributing to a favorable safety profile.[3][4]

Signaling Pathway and Mechanism of Action







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What are NS5B polymerase inhibitors and how do they work? [synapse.patsnap.com]
- 2. Halting HCV Replication with NS5A Inhibitors and NS5B Polymerase Inhibitors: Effective New Treatments of HCV Infection - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Application Notes and Protocols for PSI-7409 Tetrasodium in Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15567950/docs#application-notes-and-protocols-for-psi-7409-tetrasodium-in-cell-culture-experiments\]](https://www.benchchem.com/product/b15567950/docs#application-notes-and-protocols-for-psi-7409-tetrasodium-in-cell-culture-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)